

preparing FR-900137 stock solutions for laboratory use

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Compound of Interest

Compound Name: FR-900137

Cat. No.: B1674036

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Application Notes and Protocols for FR-900137

For Researchers, Scientists, and Drug Development Professionals

Introduction

FR-900137 is an antibiotic produced by the bacterium *Streptomyces unzenensis*.^{[1][2]} As a member of the phosphonate class of antibiotics, it exhibits broad-spectrum activity against a variety of Gram-positive and Gram-negative bacteria.^{[1][2]} This document provides detailed protocols for the preparation of **FR-900137** stock solutions for use in laboratory research settings. Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in biological assays.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **FR-900137** is provided in the table below.

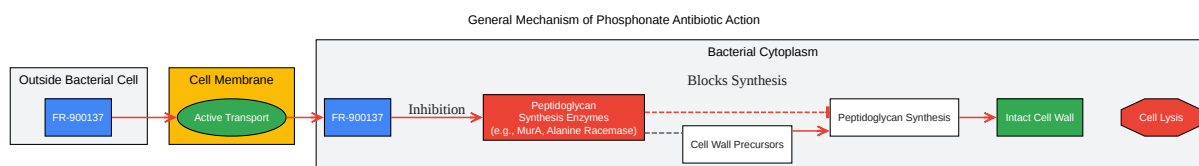
Property	Value	Reference
Chemical Formula	C ₈ H ₂₀ N ₃ O ₄ P	[3][4]
Molecular Weight	253.23 g/mol	[3][4]
Appearance	White solid powder	[1][3][4]
Purity	>98% (typical)	[3]
Primary Solvent	Dimethyl sulfoxide (DMSO)	
Long-term Storage	-20°C	[3]
Short-term Storage	0 - 4°C (Dry, dark)	[3]

Mechanism of Action and Signaling Pathway

FR-900137 is a phosphonate antibiotic.[2][5] While the specific molecular target of **FR-900137** has not been definitively elucidated in the available literature, antibiotics of this class, such as fosfomycin, are known to inhibit bacterial cell wall biosynthesis.[6][7] The proposed mechanism involves the inhibition of key enzymes in the early stages of peptidoglycan synthesis.

Phosphonopeptides, which share structural similarities, have been shown to be actively transported into the bacterial cell where they inhibit enzymes such as D-Ala-D-Ala synthetase and alanine racemase, crucial for building the peptidoglycan layer.[8]

The following diagram illustrates a generalized pathway for the inhibition of bacterial cell wall synthesis by phosphonate antibiotics.



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Inhibition of Bacterial Cell Wall Synthesis.

Experimental Protocols

Preparation of a 10 mM FR-900137 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FR-900137** in dimethyl sulfoxide (DMSO).

Materials:

- **FR-900137** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2.0 mL), sterile
- Pipette and sterile filter tips
- Analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Calculate the required mass of **FR-900137**:
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 253.23 \text{ g/mol} = 2.5323 \text{ mg}$

- Weigh **FR-900137**:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh approximately 2.53 mg of **FR-900137** powder directly into the tube. Record the exact weight.
- Calculate the required volume of DMSO:
 - Based on the actual weight of **FR-900137**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 253.23 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
- Dissolve the compound:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **FR-900137** powder.
 - Cap the tube tightly.
 - Vortex the solution until the solid is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary, but avoid overheating.
- Storage:
 - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - For long-term storage, place the aliquots at -20°C. For short-term storage (days to weeks), store at 4°C, protected from light.

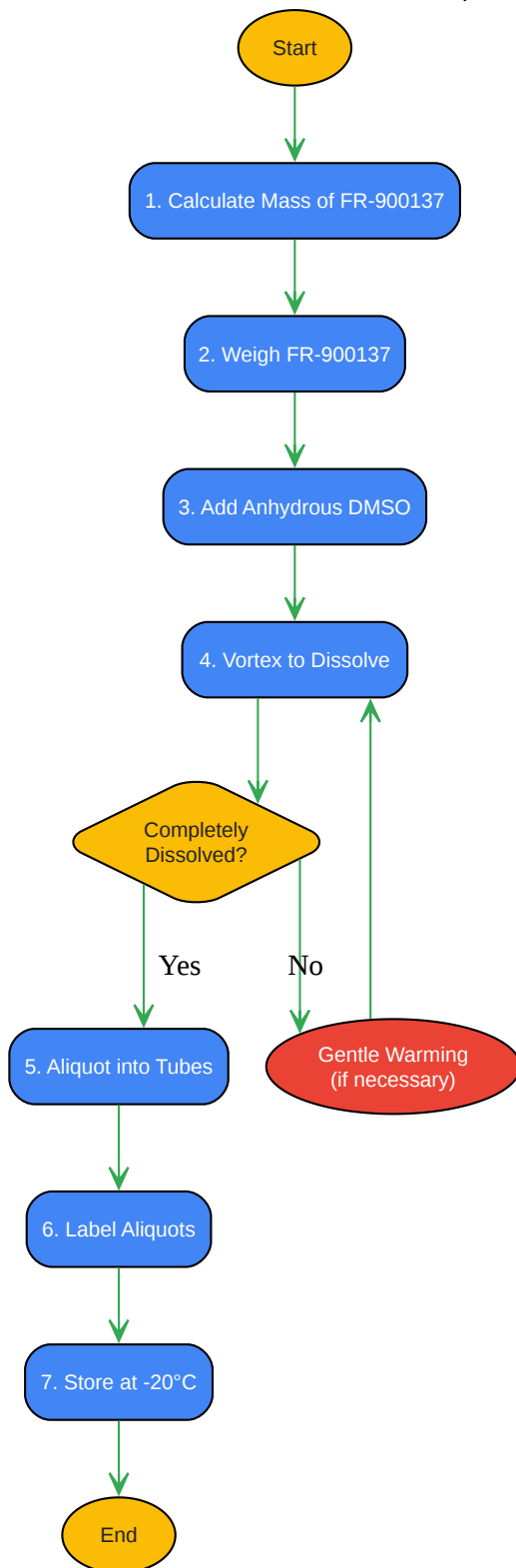
Note on Solubility: If the exact solubility of a particular batch of **FR-900137** is unknown, it is recommended to perform a solubility test by starting with a small amount of solvent and

gradually adding more until the compound is fully dissolved to determine the maximum practical stock concentration.

Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing the **FR-900137** stock solution.

Workflow for FR-900137 Stock Solution Preparation

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Stock Solution Preparation Workflow.

Safety Precautions

- Always handle **FR-900137** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **FR-900137** and DMSO before use for detailed safety information.
- Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area immediately with plenty of water.
- Dispose of waste materials according to institutional and local regulations.

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